

Application Notes and Protocols for (R)-CPP in Aqueous Solutions

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Compound of Interest

Compound Name: (R)-CPP
CAS No.: 126453-07-4
Cat. No.: B152872

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-CPP, also known as (R)-3-(2-carboxypiperazin-4-yl)-propyl-1-phosphonic acid, is a potent and selective competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor.[1] It exhibits selectivity for GluN2A-containing receptors.[2] As a crucial tool in neuroscience research, understanding its solubility and stability in aqueous solutions is paramount for ensuring accurate and reproducible experimental outcomes. These application notes provide detailed information on the aqueous solubility and stability of **(R)-CPP**, along with protocols for its characterization.

Physicochemical Properties

Property	Value	Reference
Molecular Weight	252.21 g/mol	
Molecular Formula	C ₈ H ₁₇ N ₂ O ₅ P	
Appearance	Off-white to yellow solid	
CAS Number	126453-07-4	

(R)-CPP Solubility in Aqueous Solutions

(R)-CPP is known to be soluble in water.[\[3\]](#)

Table 1: Solubility of (R)-CPP in Water

Solvent	Maximum Concentration	Reference
Water	100 mM (25.22 mg/mL)	[2]

Note: The solubility in other aqueous buffers, such as phosphate-buffered saline (PBS), has not been extensively reported in publicly available literature. It is recommended to determine the solubility in the specific buffer system of your experiment.

Stability of (R)-CPP in Aqueous Solutions

Proper storage of (R)-CPP solutions is critical to maintain their integrity and activity.

Table 2: Recommended Storage Conditions for (R)-CPP Aqueous Solutions

Storage Temperature	Duration	Recommendations	Reference
-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.	[1]
-80°C	Up to 6 months	For longer-term storage.	

It is recommended to prepare fresh solutions for immediate use whenever possible.^[1] Before use, frozen solutions should be equilibrated to room temperature, and it should be ensured that no precipitation has occurred.^[1]

Experimental Protocols

Protocol 1: Determination of Aqueous Solubility (Shake-Flask Method)

This protocol outlines the equilibrium solubility determination of **(R)-CPP** in a desired aqueous buffer.

Materials:

- **(R)-CPP** powder
- Selected aqueous buffer (e.g., Phosphate-Buffered Saline, pH 7.4)
- Microcentrifuge tubes or glass vials
- Orbital shaker or rotator
- Microcentrifuge
- Analytical balance
- HPLC-UV or other suitable quantitative analytical method

Procedure:

- Add an excess amount of **(R)-CPP** powder to a series of pre-weighed microcentrifuge tubes or vials.
- Add a known volume of the desired aqueous buffer to each tube.
- Tightly cap the tubes and place them on an orbital shaker or rotator at a constant temperature (e.g., 25°C or 37°C).

- Equilibrate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, centrifuge the samples at a high speed to pellet the undissolved solid.
- Carefully collect a known volume of the supernatant.
- Quantify the concentration of **(R)-CPP** in the supernatant using a validated analytical method such as HPLC-UV.
- The determined concentration represents the equilibrium solubility of **(R)-CPP** in the tested buffer at the specified temperature.

Protocol 2: Stability Assessment using Forced Degradation Studies

Forced degradation studies are essential for identifying potential degradation products and establishing the stability-indicating nature of analytical methods.^{[4][5][6][7]}

Stress Conditions:

- Acid Hydrolysis: 0.1 M HCl at 60°C
- Base Hydrolysis: 0.1 M NaOH at 60°C
- Oxidation: 3% H₂O₂ at room temperature
- Thermal Stress: 60°C
- Photostability: Exposure to light (ICH Q1B guidelines)

Procedure:

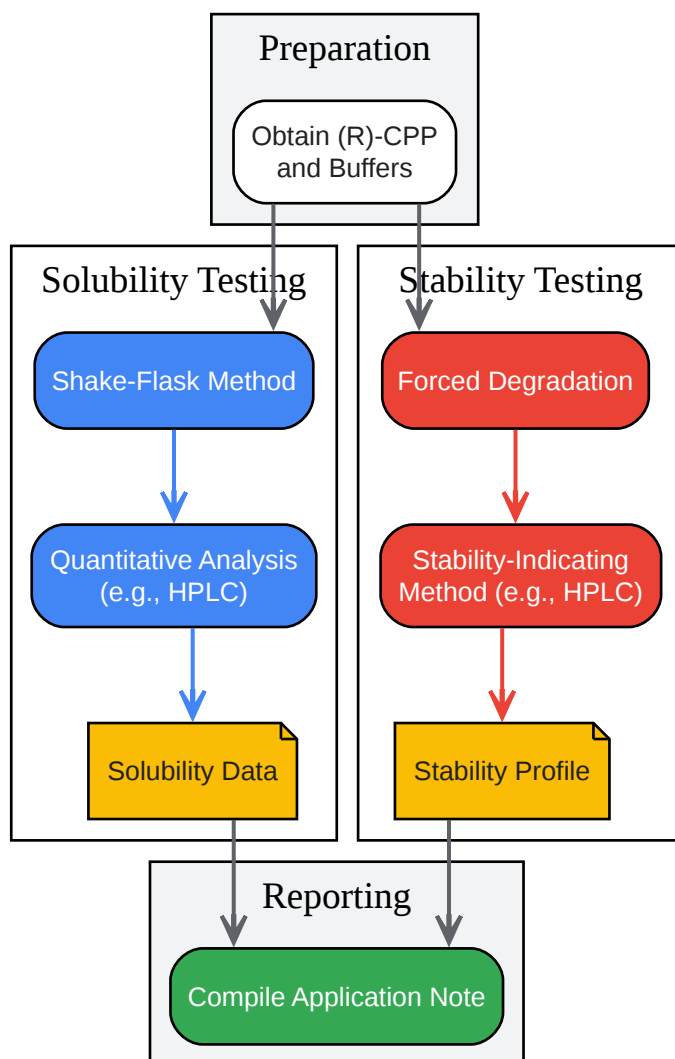
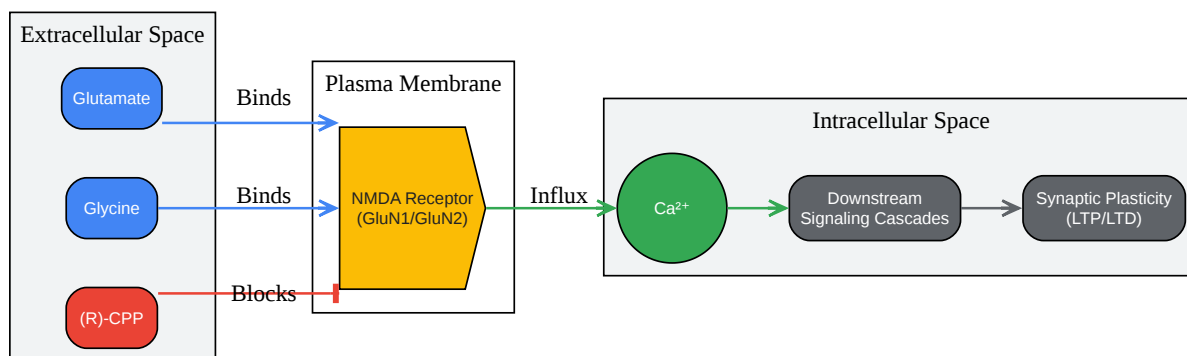
- Prepare stock solutions of **(R)-CPP** in the desired aqueous buffer.
- For each stress condition, mix the **(R)-CPP** stock solution with the respective stressor in a suitable container.

- Incubate the samples under the specified conditions for a defined period (e.g., 0, 2, 4, 8, 24 hours).
- At each time point, withdraw an aliquot of the sample.
- Neutralize the acid and base hydrolysis samples.
- Analyze all samples using a suitable stability-indicating analytical method (e.g., HPLC with a photodiode array detector) to separate and quantify **(R)-CPP** and any degradation products.
- Calculate the percentage of **(R)-CPP** remaining at each time point to determine the degradation rate.

Visualizations

NMDA Receptor Signaling Pathway

(R)-CPP acts as a competitive antagonist at the glutamate binding site on the NMDA receptor, thereby inhibiting its activation and the subsequent downstream signaling cascade.



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